

A Comparative Guide to Analytical Standards for Disperse Red 60

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Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B082247

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This guide provides a comparative analysis of analytical standards and methodologies for **Disperse Red 60**, catering to researchers, scientists, and professionals in drug development and textile chemistry. The focus is on the objective comparison of the product's performance with alternative analytical methods, supported by experimental data.

Disperse Red 60, an anthraquinone-based dye, is primarily used for dyeing polyester and other synthetic fibers.^{[1][2]} Its detection and quantification in various matrices, such as textiles and wastewater, are crucial for quality control and environmental monitoring.^[3] This necessitates the use of well-characterized analytical standards and validated analytical methods.

Comparison of Commercially Available Disperse Red 60 Standards

Analytical standards for **Disperse Red 60** are available from several chemical suppliers. While a direct cross-validation study between these standards is not readily available in the public domain, a comparison of their specifications provides insight into their suitability for different analytical purposes.

Supplier/Source	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Notes
Biosynth[4]	17418-58-5	C ₂₀ H ₁₃ NO ₄	331.32	High-quality reference standard for pharmaceutical testing.
Benchchem[3]	17418-58-5	C ₂₀ H ₁₃ NO ₄	331.3	For research use only.
Sigma-Aldrich	17418-58-5	C ₂₀ H ₁₃ NO ₄	331.331	Sold as-is for early discovery research; buyer assumes responsibility to confirm identity and purity.
World Dye Variety[2]	17418-58-5	C ₂₀ H ₁₃ NO ₄	331.32	Lists multiple suppliers.

Alternative Analytical Methodologies

The standard analytical techniques for quantifying **Disperse Red 60** typically involve chromatographic methods. High-Performance Liquid Chromatography (HPLC) with UV-Vis detection is a common approach.[3] For higher sensitivity and selectivity, especially in complex matrices, Liquid Chromatography coupled with tandem Mass Spectrometry (LC/MS/MS) is employed.[5][6]

Experimental Protocols

Sample Preparation for Textile Analysis

A general procedure for extracting **Disperse Red 60** from a textile sample for subsequent analysis is as follows:

- Weigh 1 gram of the textile sample.
- Add 20 mL of methanol (MeOH).
- Sonicate at 50°C for 30 minutes.
- Centrifuge the extract at 10,000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 µm PTFE filter.
- Evaporate the solvent and reconstitute the residue in a suitable solvent for analysis (e.g., 95:5 water/methanol).[5]

High-Performance Liquid Chromatography (HPLC) with UV-Vis Detection

This method is suitable for the quantification of **Disperse Red 60** in less complex matrices.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient elution with a mixture of water (often with a modifier like formic acid) and an organic solvent like acetonitrile or methanol.
- Detection: The UV-Vis detector is set to the wavelength of maximum absorbance for **Disperse Red 60**.
- Quantification: A calibration curve is generated using certified reference standards of **Disperse Red 60**. [3]

Liquid Chromatography with Tandem Mass Spectrometry (LC/MS/MS)

This method offers high sensitivity and is ideal for trace analysis and confirmation.

- Instrumentation: A UHPLC system coupled to a triple quadrupole mass spectrometer.[5]

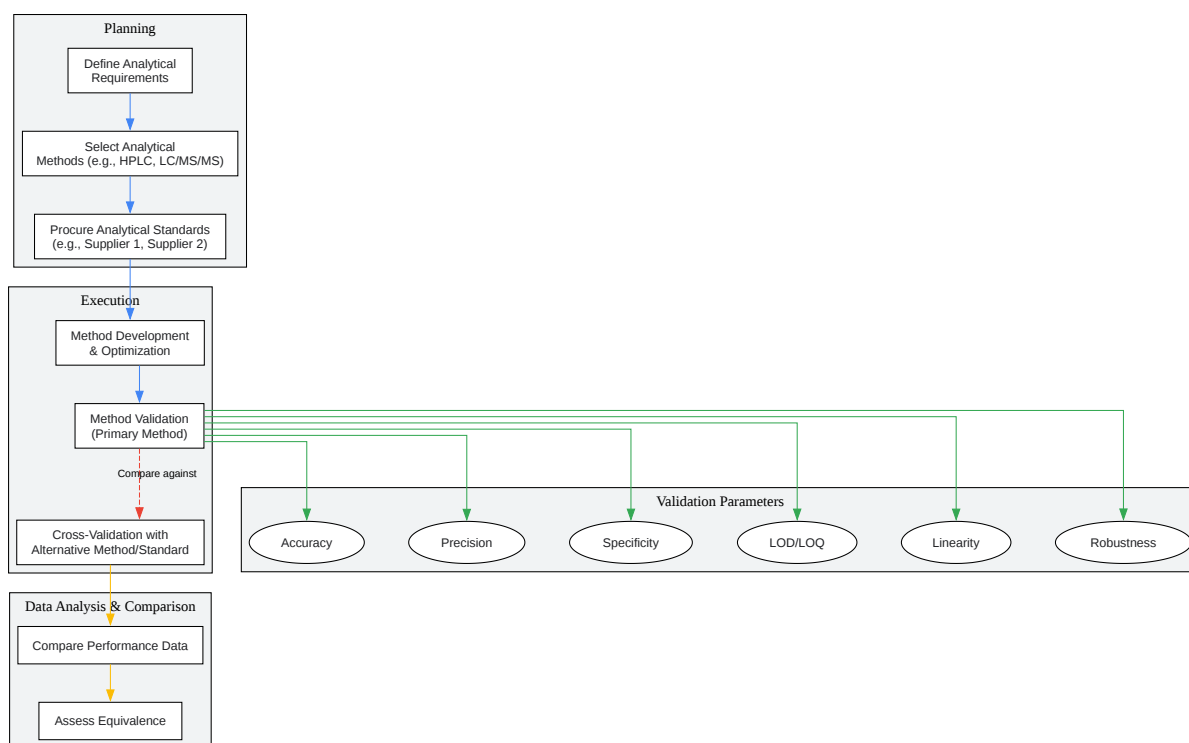
- Column: A Kinetex C18 UHPLC column (100 x 2.1 mm, 1.7 µm) or equivalent.[5]
- Mobile Phase:
 - A: Water with 0.1% formic acid
 - B: Acetonitrile or Methanol
 - A gradient elution program is used for separation.[5]
- Flow Rate: 0.3 mL/min.[5]
- Detection: Multiple Reaction Monitoring (MRM) is used for the specific detection and quantification of the target analyte.

Method Performance Data

The following table summarizes typical performance data for the LC/MS/MS analysis of synthetic dyes, including disperse dyes. This data is indicative of the performance that can be expected when using a validated method with a reliable analytical standard.

Parameter	Typical Performance
Linearity (R ²)	> 0.99 for a calibration range of 0.01 to 1.5 µg/mL.[6]
Matrix Effect	Varies depending on the dye and the matrix. For some disperse dyes, it can range from 63.0% to 120.9%. Strong matrix effects have been observed for certain dyes, which may require the use of matrix-matched standards for accurate quantification.[5]
Recovery	Typically expected to be within 70-120% for a validated method.
Limit of Detection (LOD)	In the low ng/mL range, depending on the specific dye and instrumentation.
Limit of Quantification (LOQ)	In the low to mid ng/mL range.

Diagrams



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Caption: Workflow for cross-validation of analytical methods and standards.

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